

Etoricoxib-13C,d3: An In-Depth Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Etoricoxib-13C,d3

Cat. No.: B15142581

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Disclaimer: No specific safety data sheet (SDS) or comprehensive handling guidelines for **Etoricoxib-13C,d3** are publicly available. This guide is based on the available safety information for the non-labeled parent compound, Etoricoxib. It is imperative for researchers, scientists, and drug development professionals to conduct a thorough risk assessment and consult with their institution's safety office before handling this compound.

Introduction

Etoricoxib-13C,d3 is a stable isotope-labeled version of Etoricoxib, a non-steroidal anti-inflammatory drug (NSAID) that is a selective inhibitor of cyclooxygenase-2 (COX-2). Stable isotope-labeled compounds are primarily used as internal standards in quantitative bioanalytical assays. While the isotopic labeling is unlikely to alter the chemical reactivity and toxicity significantly, adherence to strict safety protocols is essential due to the pharmacological activity of the parent compound.

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of Etoricoxib and its deuterated analogue.

Property	Value	Source
IUPAC Name	5-chloro-2-(6-methylpyridin-3-yl)-3-[4-(trideuteriomethylsulfonyl)phenyl]pyridine	[1]
Molecular Formula	C ₁₈ H ₁₂ D ₃ ClN ₂ O ₂ S	[2]
Molecular Weight	361.9 g/mol	[1]
CAS Number	850896-71-8	[1]
Appearance	Solid	[1]

Toxicological Data

Toxicological data for Etoricoxib provides insight into the potential hazards associated with its isotopically labeled form.

Test	Species	Route	Result	Source
Repeated Dose Toxicity	Rat	Ingestion	NOAEL: >= 9,000 mg/kg (for Cellulose component)	[3]
Target Organs	-	Ingestion	Kidney, Liver, Gastrointestinal tract	[3]
Carcinogenicity	-	Inhalation	Suspected of causing cancer	[4]
Reproductive Toxicity	-	-	Suspected of damaging the unborn child	[4]

Safety and Handling Guidelines

Based on the safety data sheets for Etoricoxib formulations, the following guidelines are recommended for handling **Etoricoxib-13C,d3**.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure.

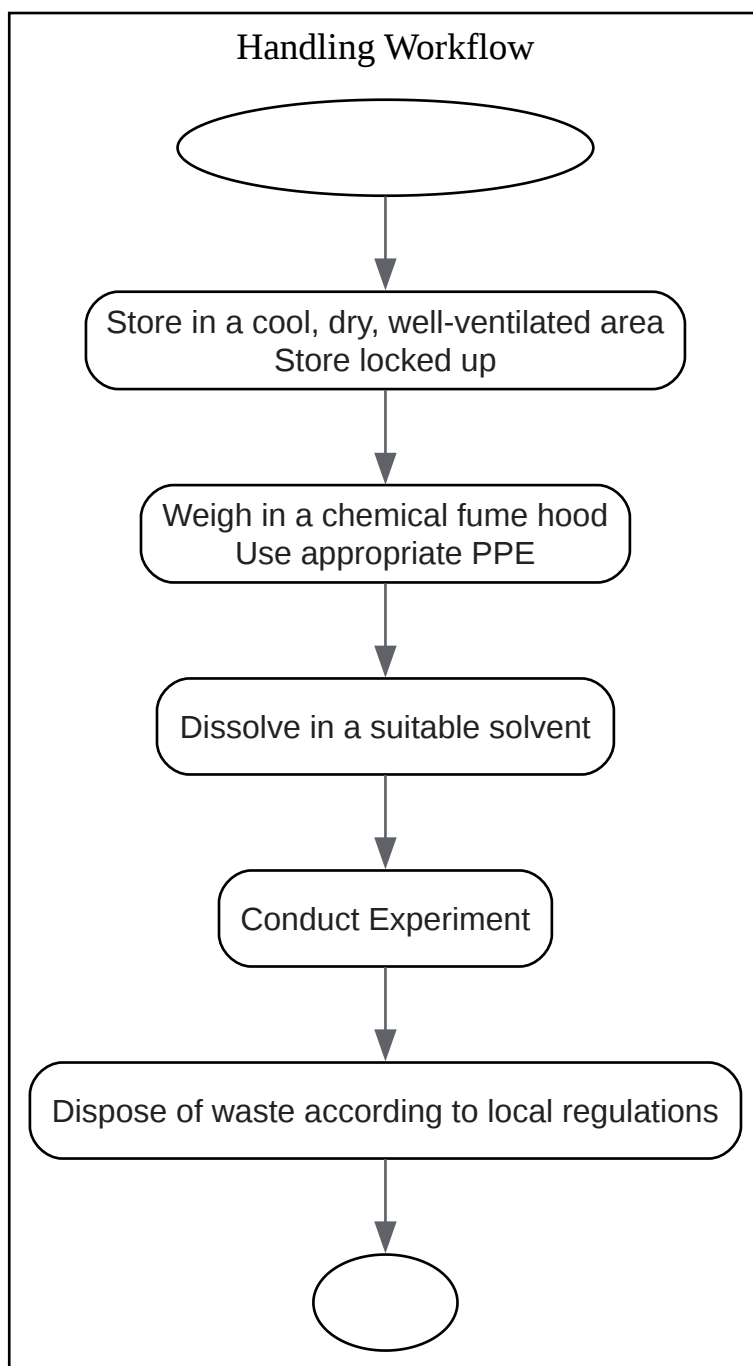
Required Personal Protective Equipment

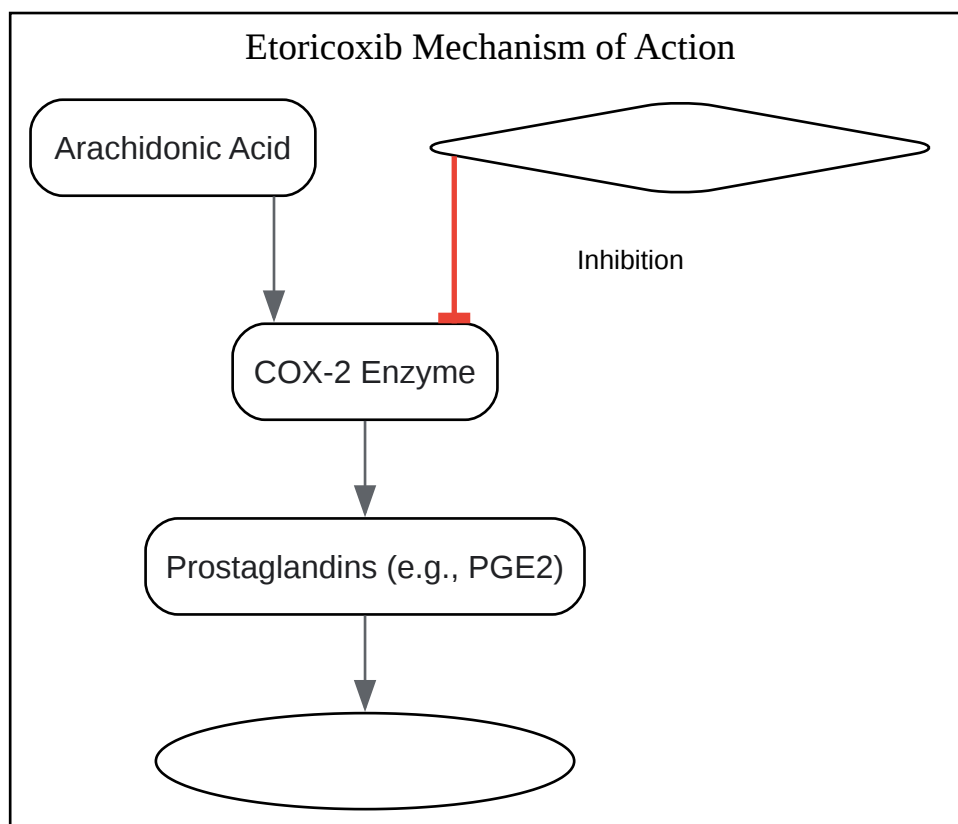
NIOSH-approved Respirator (if dust is generated)

Safety Glasses with Side Shields or Goggles

Lab Coat

Chemical Resistant Gloves





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References

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